

# Personal protective equipment for handling **Cyclo(Tyr-Gly)**

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## *Compound of Interest*

Compound Name: **Cyclo(Tyr-Gly)**

Cat. No.: **B15588198**

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## Essential Safety and Handling Guide for **Cyclo(Tyr-Gly)**

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Cyclo(Tyr-Gly)**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, minimizing risk and ensuring the integrity of your research.

## Key Safety Information

**Cyclo(Tyr-Gly)** is a cyclic dipeptide that requires careful handling to avoid potential health hazards. The primary risks associated with this compound include irritation to the skin, eyes, and respiratory system, and it is harmful if swallowed.<sup>[1]</sup> Adherence to the following personal protective equipment (PPE) guidelines is mandatory.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements	Recommended Personal Protective Equipment
Acute Toxicity (Oral)	GHS07: Harmful/Irritant	Warning	H302: Harmful if swallowed.[1]	Standard laboratory attire (lab coat, closed-toe shoes).[2]
Skin Irritation	GHS07: Harmful/Irritant	Warning	H315: Causes skin irritation.[1]	Chemical-resistant gloves (e.g., nitrile).[2][3]
Eye Irritation	GHS07: Harmful/Irritant	Warning	H319: Causes serious eye irritation.[1]	Safety glasses with side shields or chemical splash goggles.[2][3]
Respiratory Irritation	GHS07: Harmful/Irritant	Warning	H335: May cause respiratory irritation.[1]	Use in a well-ventilated area. If dust is generated, a respirator may be necessary.[1][4]

## Operational Plan for Safe Handling

This step-by-step operational plan provides guidance for handling **Cyclo(Tyr-Gly)** from receipt to disposal.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[1][4]

- Recommended storage conditions are -20°C for one month or -80°C for six months, protected from light.[5]

## 2. Preparation and Handling:

- Before handling, ensure you are wearing the appropriate PPE as outlined in the table above. This includes a lab coat, chemical-resistant gloves, and eye protection.[1][2]
- Handle the compound in a well-ventilated area, such as a chemical fume hood, to minimize the risk of inhalation.[1]
- Avoid generating dust. If weighing the solid form, do so carefully.
- Do not eat, drink, or smoke in the area where the compound is handled.[1][4]
- After handling, wash your hands thoroughly.[1][4]

## 3. In Case of Exposure:

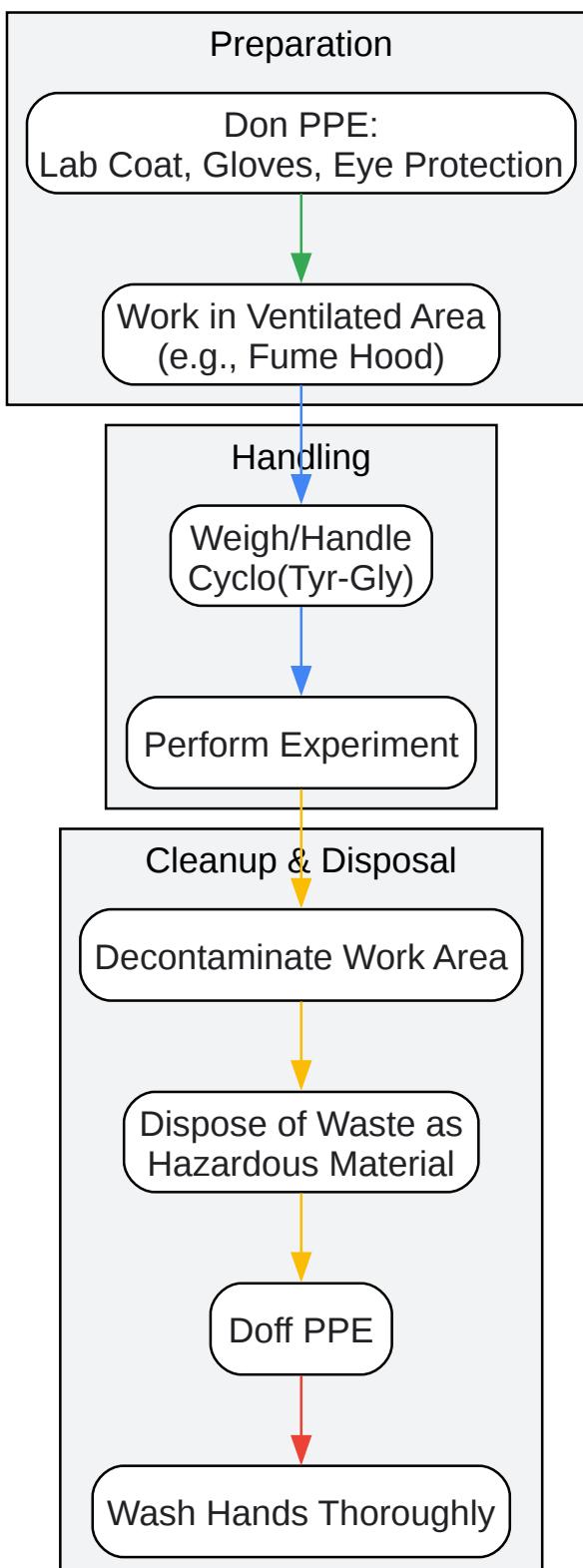
- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[1]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water. If skin irritation occurs, get medical advice/attention.[1]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]

## 4. Disposal Plan:

- Dispose of **Cyclo(Tyr-Gly)** and any contaminated materials as hazardous waste.[1]
- Follow all local, state, and federal regulations for chemical waste disposal.
- Do not dispose of the compound down the drain or in the regular trash.

## Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **Cyclo(Tyr-Gly)** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Cyclo(Tyr-Gly)**.

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